Comparative study of dichlorotriazines in covalent inhibitor design

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Compound of Interest

Compound Name:	*2-(Tert-butylamino)-4,6-dichloro-1,3,5-triazine*
CAS No.:	*27282-85-5*
Cat. No.:	*B021183*

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Comparative Guide: Dichlorotriazines in Covalent Inhibitor Design

Executive Summary

The renaissance of covalent inhibition has largely been driven by acrylamides targeting non-catalytic cysteines (e.g., Ibrutinib, Osimertinib). However, cysteine rarity—present in only ~2% of the proteome—limits the druggable landscape. Dichlorotriazines (DCTs) represent a pivotal expansion of the covalent pharmacopoeia, enabling the targeting of lysine residues, which are abundant and often critical for catalysis or protein-protein interactions.

This guide provides a technical comparison of DCTs against established warheads, detailing their unique

mechanism, tunability, and application in Activity-Based Protein Profiling (ABPP).

Mechanistic Foundation: The Advantage

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Unlike acrylamides (Michael acceptors) or epoxides (ring strain), dichlorotriazines rely on Nucleophilic Aromatic Substitution (

). This mechanism is particularly suited for lysine targeting due to the distinct electronic requirements of the triazine core.

The Reaction Coordinate

The triazine ring acts as an electron-deficient scaffold. The electronegativity of the nitrogen atoms, combined with the electron-withdrawing chlorine substituents, creates a highly electrophilic center.

- Nucleophilic Attack: The

  -amino group of a lysine residue attacks the carbon bearing a chlorine.
- Meisenheimer Complex: A transient anionic intermediate forms.
- Elimination: Chloride (

) is expelled, restoring aromaticity and forming a stable amine-triazine bond.

DOT Diagram: Mechanism on Lysine

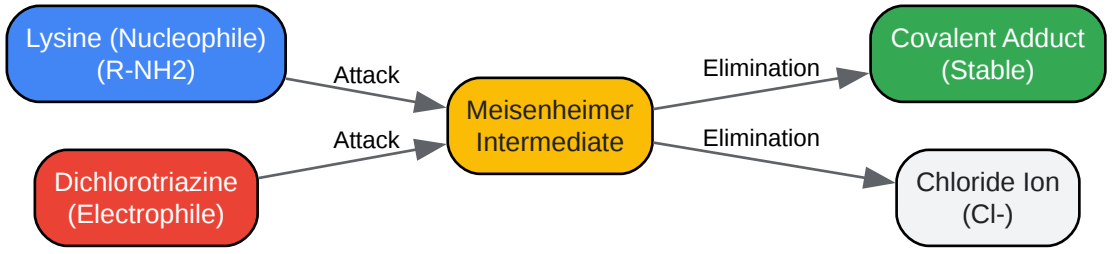

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Figure 1: Reaction flow of Dichlorotriazine with Lysine via Nucleophilic Aromatic Substitution.

Comparative Performance Analysis

The choice of warhead dictates selectivity, reactivity, and stability. The table below contrasts DCTs with the industry-standard Acrylamide and the emerging Sulfonyl Fluoride (SuFEx) warheads.

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Parameter	Dichlorotriazine (DCT)	Acrylamide	Sulfonyl Fluoride (SF)
Primary Target	Lysine (-NH2), Tyrosine	Cysteine (-SH)	Lysine, Tyrosine, Serine
Mechanism		Michael Addition	SuFEx (Sulfur-Fluoride Exchange)
Intrinsic Reactivity	High (Tunable via substitution)	Low to Moderate (Requires proximity)	Low (Context-dependent activation)
Stability (pH 7.4)	Moderate (Hydrolysis risk over time)	High	Very High
Reversibility	Irreversible	Irreversible (mostly)	Irreversible
Primary Use Case	Chemoproteomics / Hit Discovery	Clinical Drugs	Chemical Probes / Late-stage
Key Advantage	Dual-reactivity: Two Cl atoms allow sequential functionalization (e.g., Probe + Ligand).	High specificity for Cys; well-validated safety profile.	Biocompatible; "Click" chemistry compatible.

Expert Insight: DCTs are often too reactive for late-stage therapeutics in their raw form. Their primary power lies in Ligandability Mapping. By using a "hot" warhead like a DCT, researchers can identify which lysines on a target are physically accessible. Once a hit is found, the warhead is often "detuned" to a monochlorotriazine or replaced with a more selective electrophile (e.g., vinyl sulfone or fluorosulfate) to improve the therapeutic index.

Protocol: Determination for DCTs

To validate a DCT-based inhibitor, one must move beyond

(which is time-dependent for covalent inhibitors) and determine the second-order rate constant (

).[1]

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Reagents

- Target Protein: Purified recombinant protein (e.g., 100 nM).
- Substrate: Fluorogenic substrate or surrogate activity assay components.
- Inhibitor: Serial dilutions of the DCT compound.

Workflow

- Pre-incubation: Incubate enzyme (

) with inhibitor (

) at varying concentrations (

) for multiple time points (

) (e.g., 0, 5, 15, 30, 60 min).
- Activity Measurement: At each time point, dilute an aliquot into the substrate solution and measure residual velocity (

).
- Data Processing:
  - Plot

    vs. time (

) to obtain the observed inactivation rate (

) for each concentration.
  - Plot

    vs.

    .
  - Fit to the hyperbolic equation:

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- If the plot is linear (no saturation), the slope represents

  .

Self-Validating Control: Always run a "No-Warhead" control (the same scaffold without the chlorines) to distinguish non-covalent binding affinity from covalent inactivation.

Application: Activity-Based Protein Profiling (ABPP) [2][3][4][5][6]

DCTs are the "workhorse" warheads for Lysine-targeted ABPP. This workflow allows for the global identification of ligandable lysines in a native proteome.

The Logic

Because DCTs have two chlorine atoms, they can be derivatized with an alkyne handle (for click chemistry) while retaining one chlorine for protein reactivity. This creates a "DCT-Alkyne Probe."

DOT Diagram: ABPP Workflow

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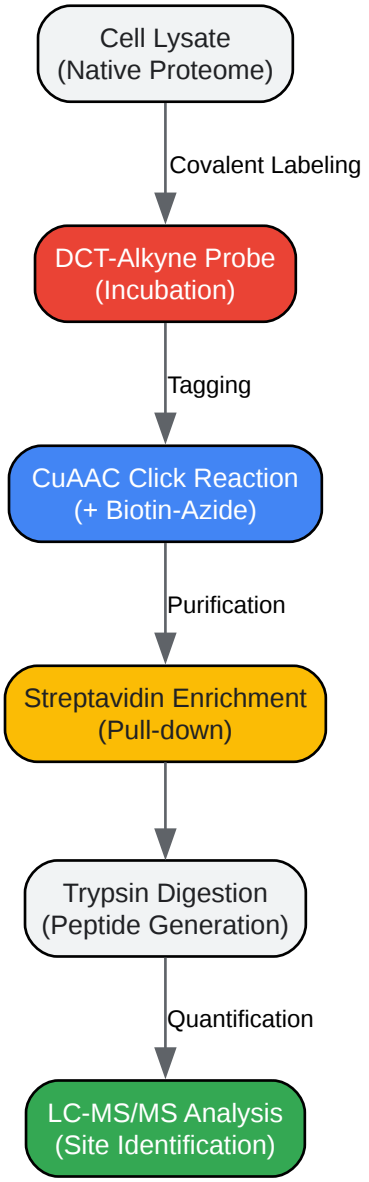

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Figure 2: Chemoproteomic workflow for mapping lysine reactivity using DCT probes.

Critical Experimental Step: Competition Assay

To prove a specific inhibitor binds to the target lysine:

- Treat lysate with the Inhibitor (non-alkyne) first.
- Chase with the DCT-Probe (alkyne).

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- Loss of signal in MS (or on a gel) indicates the inhibitor successfully occupied the specific lysine, blocking the probe.

References

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- New Electrophiles and Strategies for Mechanism-Based and Targeted Covalent Inhibitor Design. Source: ACS Publications / Biochemistry Context: A detailed comparison of electrophilic warheads, contrasting DCTs with sulfonyl fluorides and acrylamides.

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